

# A Technical Guide to the Melting Point of 3,4-Dichlorobenzoic Acid

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## Compound of Interest

Compound Name: 3,4-Dichlorobenzoic acid

Cat. No.: B181264

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This document provides a comprehensive overview of the physical and chemical properties of **3,4-Dichlorobenzoic acid**, with a primary focus on its melting point. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data and standardized protocols for material characterization. This guide details the experimental procedures for accurate melting point determination and discusses the significance of this property in assessing compound purity.

## Physicochemical Properties of 3,4-Dichlorobenzoic Acid

**3,4-Dichlorobenzoic acid** is a chlorobenzoic acid with chloro substituents at the 3 and 4 positions of the benzene ring.<sup>[1][2]</sup> It is a white solid compound often used as an internal standard in analytical chemistry or to study metabolic pathways.<sup>[2][3]</sup> A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of 3,4-Dichlorobenzoic Acid

Property	Value	Source(s)
IUPAC Name	3,4-dichlorobenzoic acid	<a href="#">[1]</a>
Synonyms	Benzoic acid, 3,4-dichloro-	<a href="#">[1]</a>
CAS Number	51-44-5	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	191.01 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Solid	<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	204-206 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
204.5 °C	<a href="#">[5]</a>	
205-209 °C	<a href="#">[7]</a>	
Boiling Point	317.8 °C at 760 mmHg	<a href="#">[6]</a>
Assay	99%	<a href="#">[3]</a>

## Experimental Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase.[\[8\]](#) For a pure compound, this transition occurs over a narrow temperature range, typically 0.5-1.0°C. The presence of impurities lowers and broadens the melting range, making melting point determination a crucial technique for assessing the purity of a substance.[\[8\]](#)

The most common method for determining the melting point of an organic solid involves heating a small sample in a capillary tube and observing the temperature range over which it melts. Modern laboratories typically use automated or semi-automated melting point apparatus, such as a Mel-Temp or DigiMelt, which consist of a heated metal block and a calibrated thermometer or digital sensor.[\[9\]](#)

Materials:

- **3,4-Dichlorobenzoic acid** sample

- Melting point capillary tubes (one end sealed)
- Mortar and pestle (optional, if sample is not a fine powder)
- Melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Thermometer (calibrated) or digital temperature probe

**Procedure:**

- Sample Preparation:
  - Ensure the **3,4-Dichlorobenzoic acid** sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[10][11]
  - Invert an open-ended capillary tube and press the open end into the powder.
  - Tap the sealed end of the tube on a hard surface to pack the powder down. Repeat until a column of 1-2 cm of tightly packed sample is obtained at the bottom of the tube.[10][11]
- Apparatus Setup:
  - Place the prepared capillary tube into the sample holder of the melting point apparatus. [11]
  - Set the starting temperature on the apparatus to about 5-10°C below the expected melting point of **3,4-Dichlorobenzoic acid** (~204°C).[9]
- Measurement:
  - Begin heating the block. For a preliminary, rapid determination, a heating rate (ramp) of 10-20°C per minute can be used to find an approximate melting range.[9]
  - For an accurate measurement, use a slow heating rate of approximately 1-2°C per minute. [9]
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.

- Continue heating slowly and record the temperature ( $T_2$ ) at which the last solid crystal melts completely.
- The melting range is reported as  $T_1$  to  $T_2$ . For a pure sample, this range should be narrow.
- Post-Measurement:
  - Allow the apparatus to cool before performing subsequent measurements.
  - It is standard practice to perform at least two careful determinations to ensure the value is consistent and reproducible.

The mixed melting point technique is a simple and effective method to confirm the identity of an unknown compound if an authentic sample is available.[8]

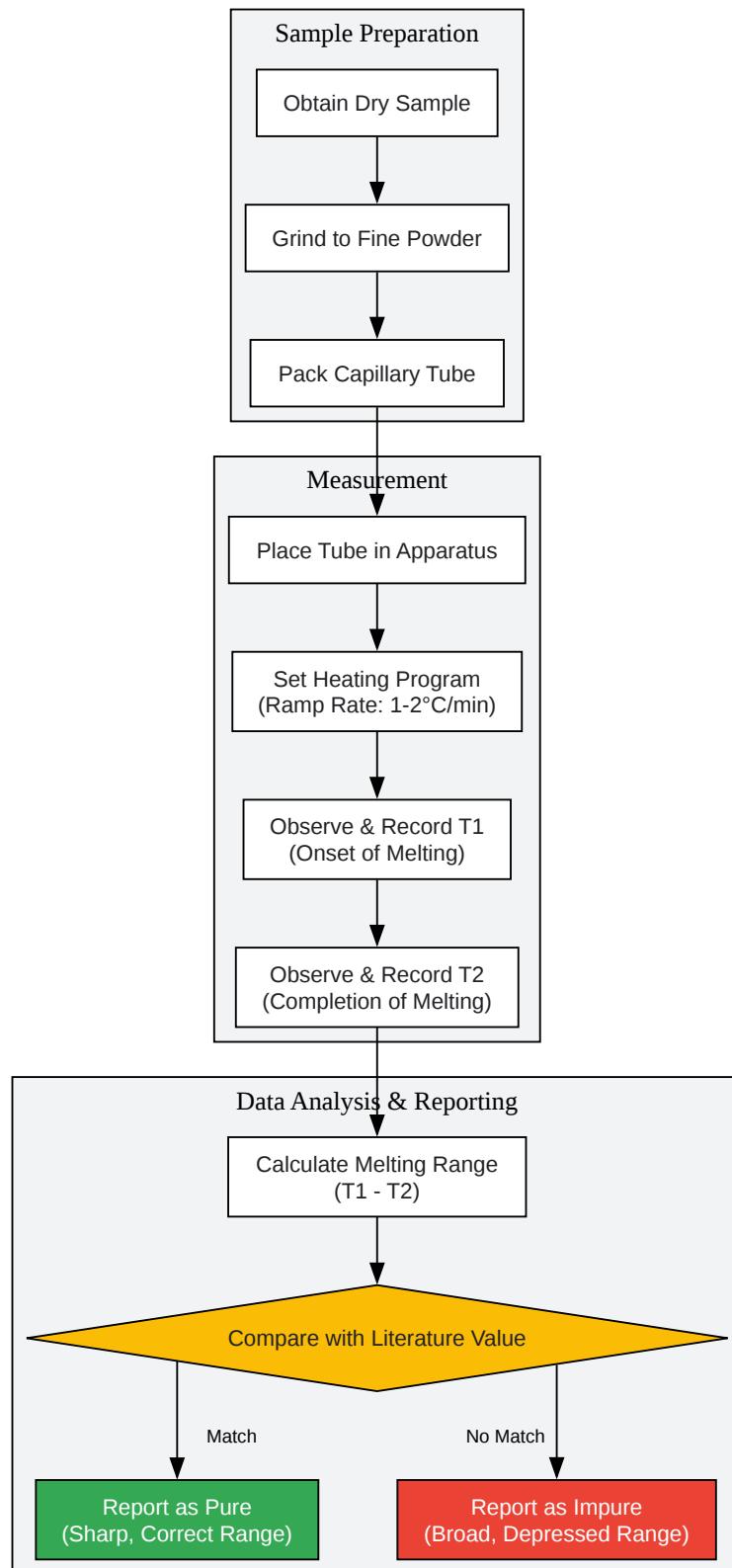
**Principle:** If two different compounds are mixed, the mixture will behave as an impure substance, resulting in a depressed and broadened melting range.[9] If the two compounds are identical, the mixture will be pure, and the melting point will be sharp and unchanged.

**Procedure:**

- Prepare a 50:50 mixture by thoroughly grinding together the unknown sample and an authentic sample of **3,4-Dichlorobenzoic acid**.
- Determine the melting point of this mixture using the protocol described above.
- Interpretation:
  - If the melting point of the mixture is sharp and matches the literature value for **3,4-Dichlorobenzoic acid** (e.g., 204-206°C), the unknown sample is identical to the authentic sample.
  - If the melting point is significantly lower and occurs over a broad range, the unknown sample is not **3,4-Dichlorobenzoic acid**.[9]

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the melting point of a solid organic compound like **3,4-Dichlorobenzoic acid**.



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Workflow for Melting Point Determination.

## Conclusion

The melting point is a fundamental physical property critical for the identification and purity assessment of **3,4-Dichlorobenzoic acid**. The accepted melting range for this compound is consistently reported as 204-209°C. Adherence to standardized experimental protocols, such as the capillary method detailed herein, is essential for obtaining accurate and reproducible results. The use of techniques like mixed melting point determination further aids researchers in confirming sample identity and ensuring the quality required for drug development and other scientific applications.

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